

# NBQX disodium salt solubility issues in aqueous solutions

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## Compound of Interest

Compound Name: NBQX disodium

Cat. No.: B2705221

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## NBQX Disodium Salt Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the solubility of **NBQX disodium** salt in aqueous solutions. Below you will find troubleshooting advice, frequently asked questions, detailed experimental protocols, and relevant pathway information to ensure successful experimental outcomes.

## Solubility and Formulation Data

Quantitative data from various suppliers has been compiled to provide a clear comparison of the solubility of NBQX and its disodium salt in different solvents.

Compound	Solvent	Maximum Concentration
NBQX Disodium Salt	Water	50 mM to 100 mM[1][2]
NBQX Disodium Salt	Water	>10 mg/mL[3]
NBQX Disodium Salt	0.9% Saline	22 mM (used for in vivo infusion)[2]
NBQX Disodium Salt Hydrate	Water	>10 mg/mL[3]
NBQX (free acid)	DMSO	100 mM
NBQX (free acid)	Water	Insoluble[3]

## Frequently Asked Questions (FAQs)

Q1: I am having trouble dissolving **NBQX disodium** salt in water, even though it is reported to be water-soluble. What could be the issue?

A1: Several factors can affect the dissolution of **NBQX disodium** salt:

- **Purity and Hydration:** The exact molecular weight of your **NBQX disodium** salt may vary between batches due to different levels of hydration.<sup>[2]</sup> It is crucial to use the batch-specific molecular weight for accurate concentration calculations.
- **Temperature:** Solubility can be temperature-dependent. Gentle warming of the solution can aid dissolution.
- **pH of the Solution:** The pH of your aqueous solution can influence the solubility of the salt. Ensure your water is purified and has a neutral pH.
- **Sonication:** Using a sonicator can help to break up any clumps of powder and facilitate dissolution.

Q2: My **NBQX disodium** salt solution was clear upon preparation, but now I see precipitation. Why is this happening and what can I do?

A2: Precipitation upon storage can be due to several reasons:

- **Storage Temperature:** Storing aqueous solutions at low temperatures (e.g., 4°C or -20°C) can decrease the solubility of the salt, leading to precipitation.
- **Solution Stability:** While solutions can be stored at -20°C for up to a month, it is recommended to prepare fresh solutions on the day of the experiment if possible.<sup>[4]</sup>
- **Re-dissolving Precipitate:** If you observe a precipitate, allow the solution to equilibrate to room temperature.<sup>[4]</sup> Gentle warming and vortexing or sonication can help to redissolve the compound. Always ensure the solution is clear and precipitate-free before use.

Q3: Can I dissolve **NBQX disodium** salt directly in my cell culture medium or phosphate-buffered saline (PBS)?

A3: While **NBQX disodium** salt is soluble in aqueous solutions, the complex composition of cell culture media and buffers like PBS (containing various salts) can sometimes affect its solubility. It is best practice to first prepare a concentrated stock solution in purified water and then dilute it to the final working concentration in your desired medium or buffer. This minimizes the risk of precipitation.

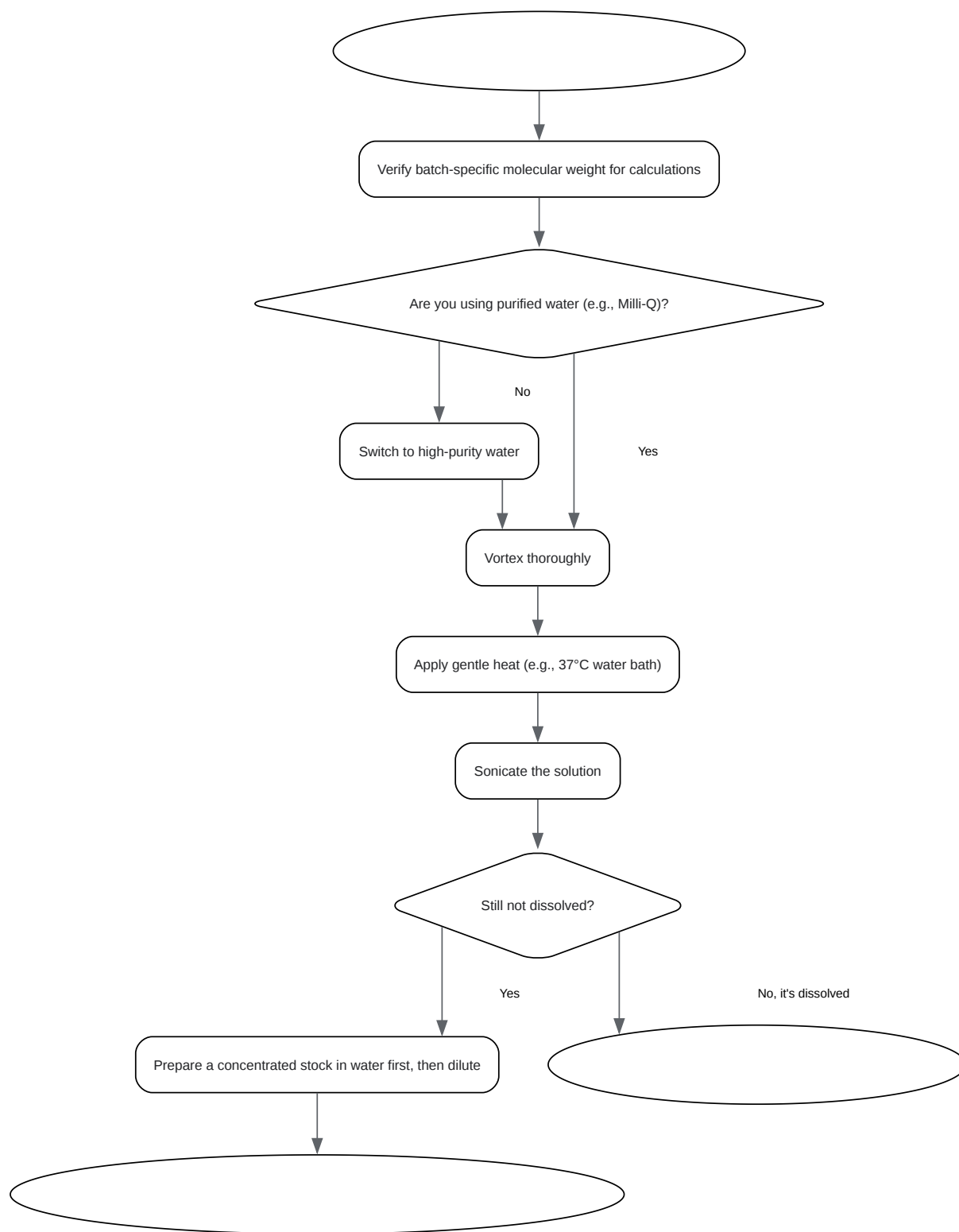
Q4: What is the recommended storage condition for the powdered **NBQX disodium** salt and its aqueous solutions?

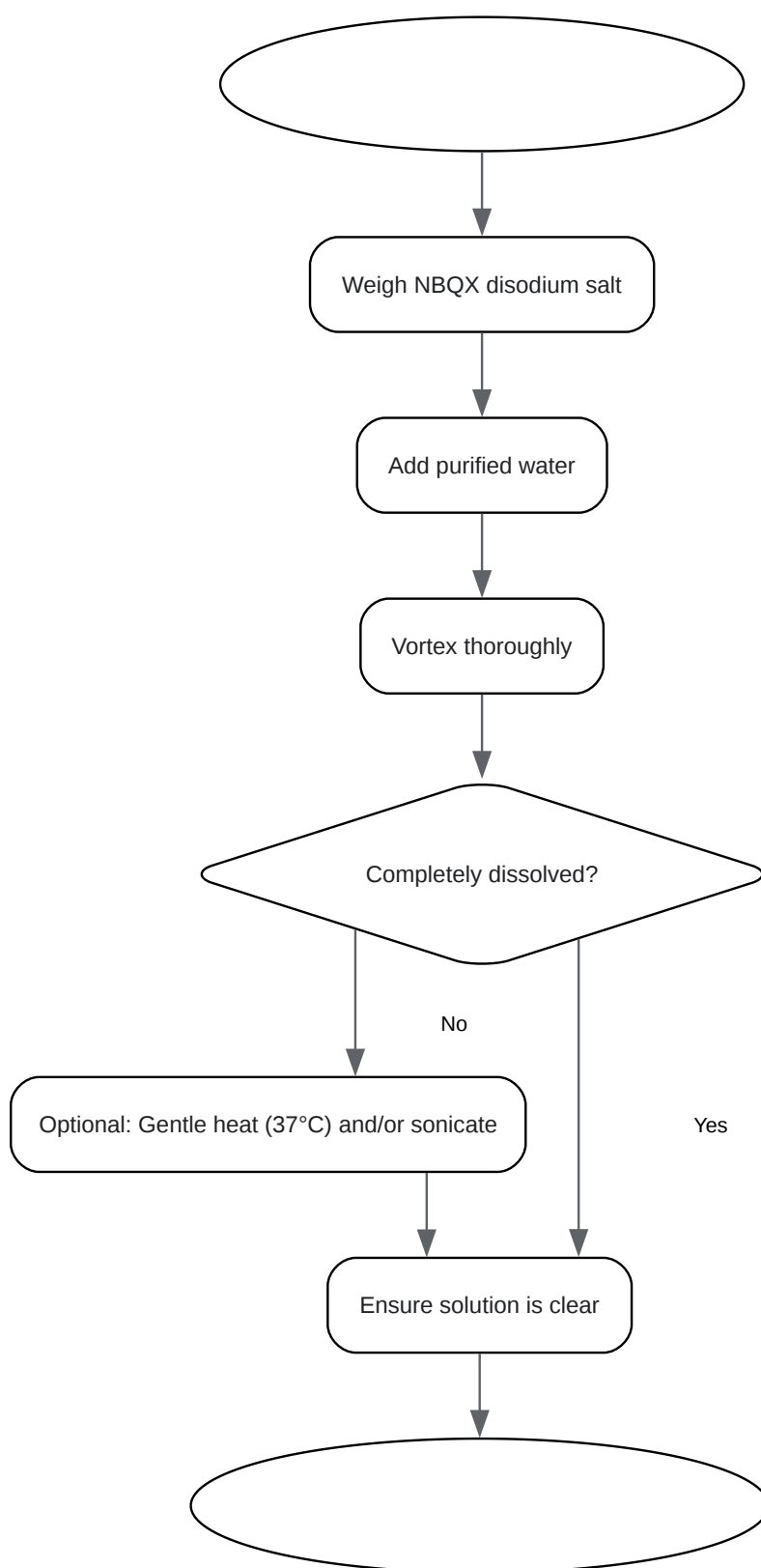
A4:

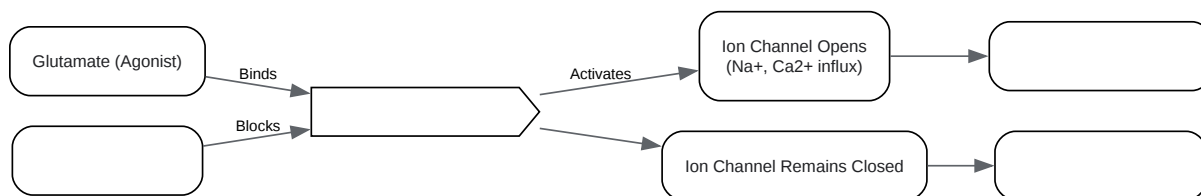
- Powder: Store the solid **NBQX disodium** salt at -20°C, desiccated.[3]
- Aqueous Solutions: If storage is necessary, aliquot your stock solution and store it at -20°C for up to one month.[4] Avoid repeated freeze-thaw cycles. For in vivo experiments, it is highly recommended to use freshly prepared solutions.

## Troubleshooting Guide

If you encounter solubility issues, follow this troubleshooting workflow:







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## References

- 1. NBQX - Wikipedia [en.wikipedia.org]
- 2. NBQX disodium salt | AMPA Receptors | Tocris Bioscience [tocris.com]
- 3. NBQX disodium salt hydrate 98 (HPLC) CAS 118876-58-7 [sigmaaldrich.com]
- 4. NBQX disodium salt | AMPA receptor antagonist | Hello Bio [hellobio.com]
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